

Navigating Ceftriaxone Interference in Biochemical Assays: A Technical Support Center

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Compound of Interest

Compound Name: Ceftriaxone

Cat. No.: B1232239

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For researchers, scientists, and drug development professionals, the integrity of biochemical assay results is paramount. The widely used antibiotic **Ceftriaxone**, while clinically effective, can be a source of significant analytical interference, leading to erroneous results and potentially flawed research conclusions. This technical support center provides a comprehensive guide to understanding, troubleshooting, and avoiding **Ceftriaxone**-related interference in your experiments.

Frequently Asked Questions (FAQs) and Troubleshooting Guides

This section addresses common issues and questions regarding **Ceftriaxone** interference in a direct question-and-answer format.

Q1: Which common biochemical assays are known to be affected by **Ceftriaxone**?

A1: **Ceftriaxone** has been reported to interfere with several common laboratory tests. The primary assays of concern include:

- Glucose Monitoring: Particularly non-enzymatic methods.
- Direct Antiglobulin Test (DAT) / Coombs Test: Can lead to false-positive results.
- Newborn Screening for Galactosemia: May cause false-positive results.

- Bilirubin Measurement: Especially in neonates, due to displacement from albumin.
- Creatinine Assays: Specifically those employing the Jaffe reaction.
- Coagulation Panels (Prothrombin Time - PT): Can be prolonged.
- Lactate Dehydrogenase (LDH) Assays: Potential for interference.
- Urine Protein Assays: Possible interference.

Q2: What is the underlying mechanism of **Ceftriaxone** interference?

A2: The mechanisms of interference are varied and assay-dependent:

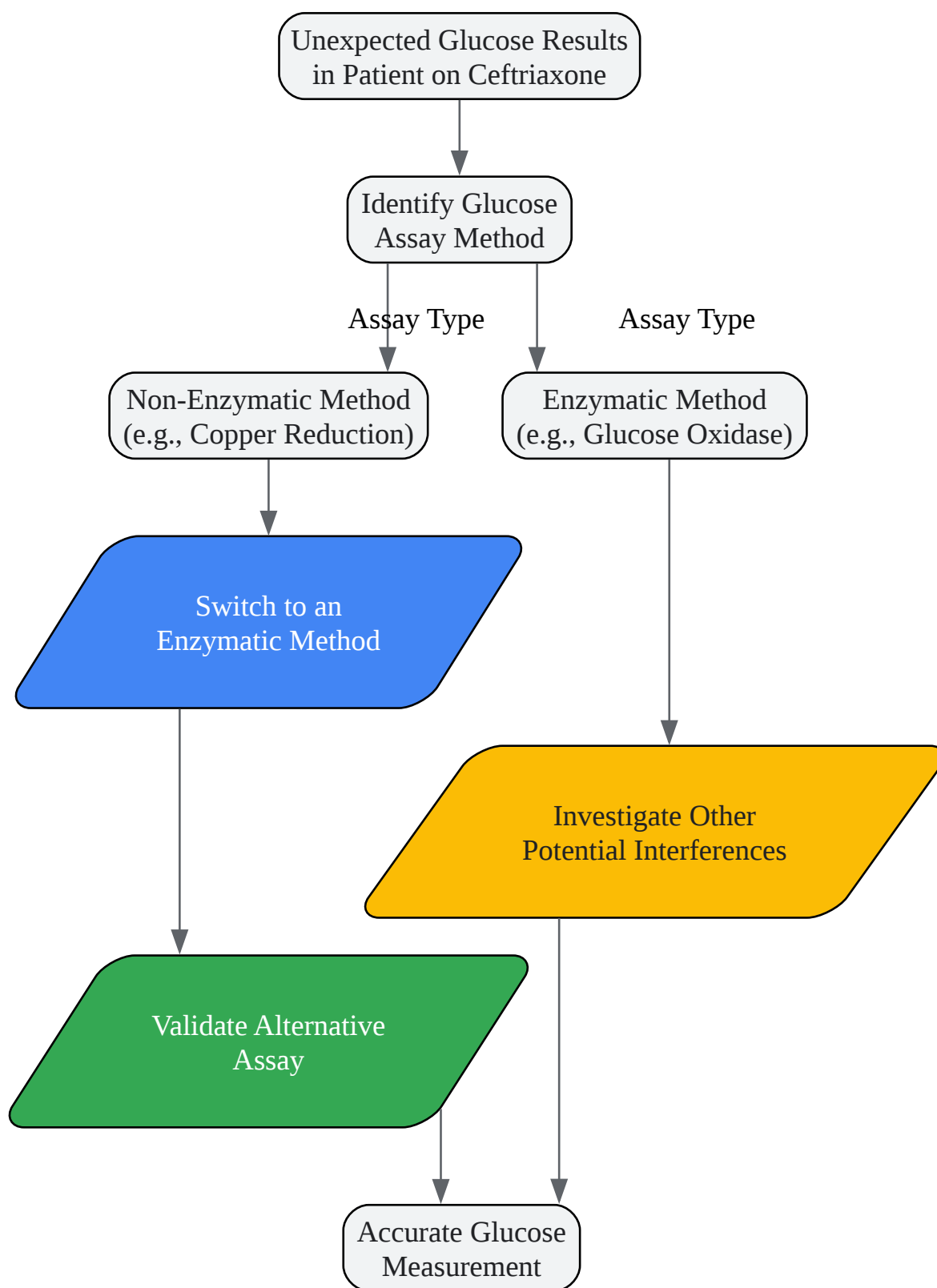
- Chemical Reactivity: **Ceftriaxone** can directly react with assay reagents. For instance, it can interfere with non-enzymatic glucose tests that utilize copper reduction methods.[\[1\]](#)[\[2\]](#)
- Competitive Binding: **Ceftriaxone** binds to albumin and can displace endogenous substances like bilirubin. This is a significant concern in neonates, as it can increase the levels of free bilirubin.
- Immunological Reactions: **Ceftriaxone** can induce the formation of antibodies that cross-react with red blood cells, leading to a positive Coombs test and, in some cases, drug-induced immune hemolytic anemia (DIIHA).
- Enzyme Inhibition: **Ceftriaxone** has been shown to inhibit the activity of certain enzymes in vitro, which could potentially affect enzyme-based assays.[\[3\]](#)
- Precipitation: **Ceftriaxone** can precipitate with calcium-containing solutions, which can interfere with turbidimetric and nephelometric assays.

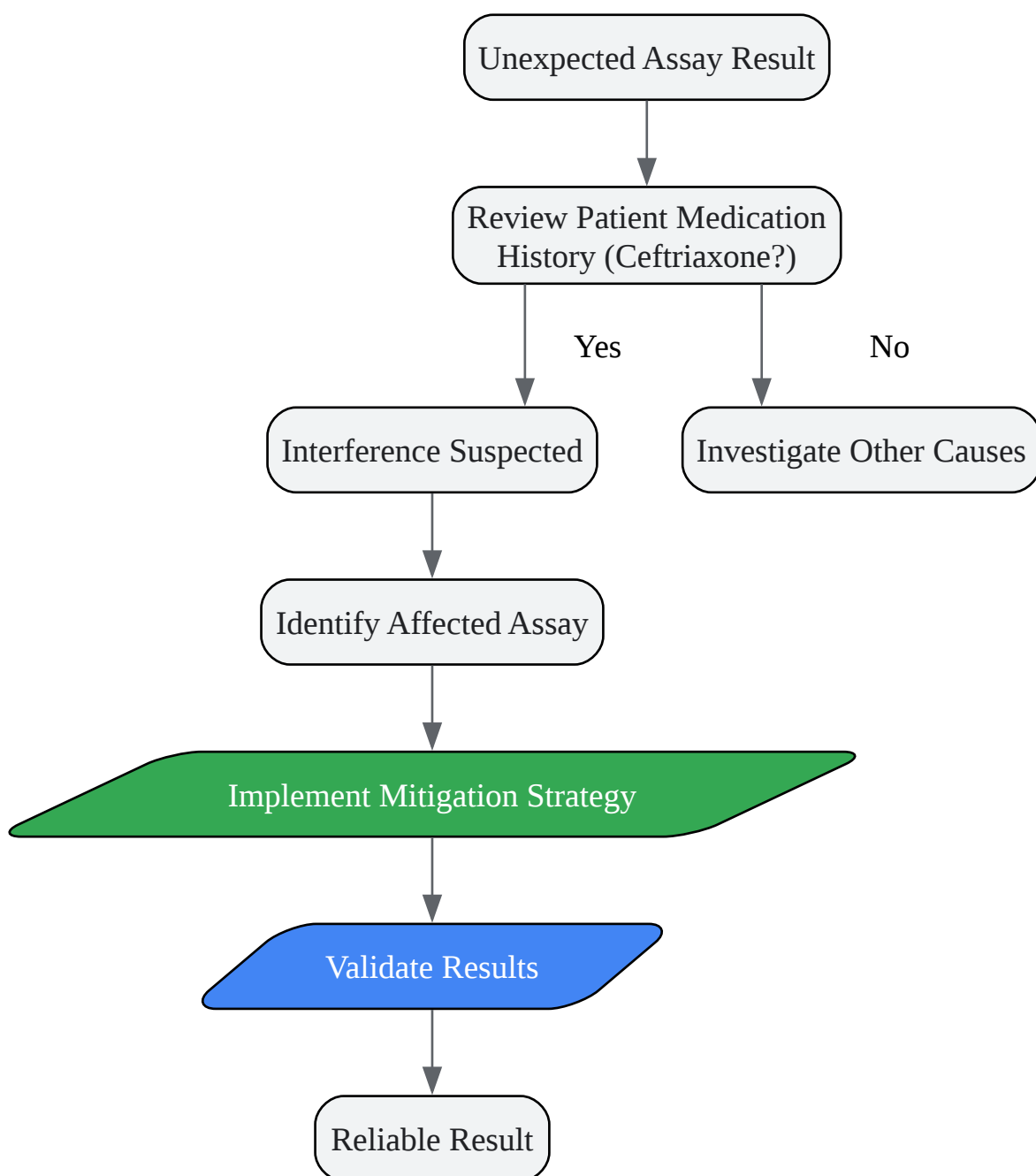
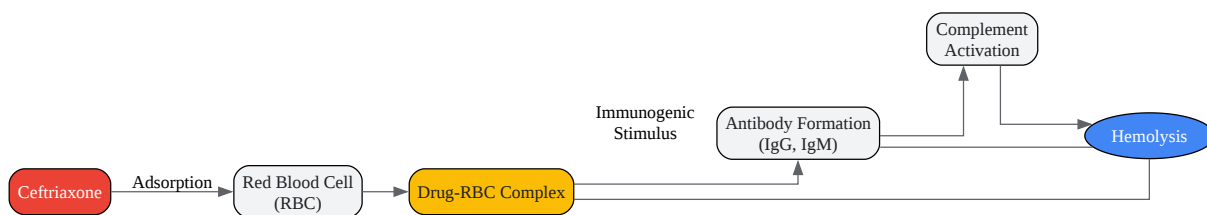
Q3: We are observing unexpected results in our glucose assays for samples from subjects receiving **Ceftriaxone**. How can we troubleshoot this?

A3: This is a common issue. The first step is to identify the type of glucose assay you are using.

- Non-Enzymatic Methods: Methods based on copper reduction are prone to false-positive results in the presence of **Ceftriaxone**.^{[1][2]} It is strongly recommended to switch to an enzymatic method.
- Enzymatic Methods: Glucose oxidase or hexokinase-based methods are generally not affected by **Ceftriaxone** and are the recommended alternatives.^[4]

Troubleshooting Workflow for Glucose Assay Interference





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